

Application Note: (1-Phenylcyclopropyl)methanesulfonamide in High-Throughput Fragment Screening

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Compound of Interest

Compound Name: (1-Phenylcyclopropyl)methanesulfonamide

Cat. No.: B13231580

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Executive Summary

(1-Phenylcyclopropyl)methanesulfonamide (PCMS) represents a "privileged scaffold" in modern drug discovery, specifically designed to address the "escape from flatland" challenge in library design.[2] Unlike traditional phenyl-ethyl or phenyl-propyl linkers, the incorporation of a gem-disubstituted cyclopropyl ring introduces critical 3D-dimensionality and conformational rigidity.[2]

This guide details the deployment of PCMS in High-Throughput Screening (HTS) campaigns targeting metalloenzymes (e.g., Carbonic Anhydrases, Matrix Metalloproteinases) and its utility as a robust building block for hit-to-lead optimization.[2]

Key Compound Data

Property	Value
Compound Name	(1-Phenylcyclopropyl)methanesulfonamide
CAS Number	1564679-06-6
Molecular Formula	C ₁₀ H ₁₃ NO ₂ S
Molecular Weight	211.28 g/mol
LogP (Predicted)	~1.5 - 1.8 (Ideal for Fragment Screening)
H-Bond Donors/Acceptors	2 / 3
Structural Class	Primary Sulfonamide; Gem-disubstituted Cyclopropane

Scientific Rationale & Mechanistic Insight

The "Gem-Dimethyl" Effect and Rigidification

The core value of PCMS lies in the Thorpe-Ingold effect (gem-dimethyl effect).[1][2] By replacing a flexible methylene chain with a cyclopropyl ring at the benzylic position:

- **Conformational Restriction:** The cyclopropyl ring restricts the rotation of the phenyl and methanesulfonamide vectors, reducing the entropic penalty upon protein binding.[2]
- **Vector Geometry:** The angle of the cyclopropane bond (~60°) projects the sulfonamide "warhead" and the hydrophobic phenyl ring into a distinct non-planar orientation, accessing sub-pockets often miss by flexible alkyl chains.

Metabolic Stability (Blockade of Benzylic Oxidation)

In standard phenyl-alkyl drugs, the benzylic carbon is a metabolic "hotspot" for Cytochrome P450 oxidation.[2] In PCMS, the benzylic carbon is quaternary (part of the cyclopropyl ring), effectively blocking hydrogen abstraction and significantly enhancing metabolic stability (t_{1/2}) in microsome stability assays.[2]

The Sulfonamide "Warhead"

The primary sulfonamide moiety (

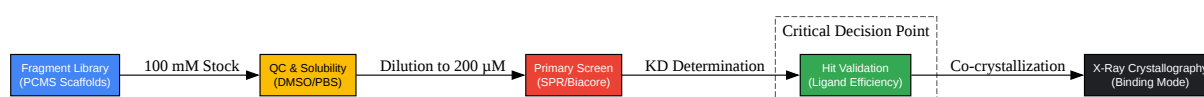
) is a classic zinc-binding group (ZBG).[1][2] It is critical for targeting:

- Carbonic Anhydrases (CAs): The nitrogen coordinates with the catalytic Zn^{2+} ion.[2]
- Proteases: As a transition-state mimic anchor.[1][2]

Experimental Workflow: HTS & Fragment Screening

The following workflow describes the integration of PCMS into a Surface Plasmon Resonance (SPR) fragment screen.

Diagram 1: Fragment Screening Workflow



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Caption: Logical flow for screening PCMS fragments, prioritizing solubility checks before biophysical validation.

Detailed Protocols

Protocol A: Stock Preparation and Solubility QC

Objective: Ensure PCMS is fully soluble and free of aggregates before HTS.

Materials:

- **(1-Phenylcyclopropyl)methanesulfonamide** (Solid, >98% purity).[2]
- DMSO (Anhydrous, HPLC Grade).[2]
- Nephelometer or Plate Reader (Absorbance at 600 nm).

Procedure:

- Weighing: Weigh 2.11 mg of PCMS into a glass vial.
- Dissolution: Add 100 μ L of anhydrous DMSO to achieve a 100 mM stock solution. Vortex for 30 seconds.
- Visual Inspection: Solution should be clear and colorless.
- Aqueous Dilution Test:
 - Dilute 1 μ L of stock into 99 μ L of assay buffer (e.g., PBS, pH 7.4). Final concentration: 1 mM.
 - Incubate for 60 minutes at Room Temperature (RT).
 - Read: Measure OD600. An OD > 0.005 indicates precipitation.
 - Note: PCMS is generally soluble up to 5 mM in aqueous buffers due to the polar sulfonamide group, but the lipophilic phenyl ring can drive aggregation at high concentrations.[\[2\]](#)

Protocol B: Surface Plasmon Resonance (SPR) Screening

Objective: Determine binding affinity (

) against a target protein (e.g., Carbonic Anhydrase II).[\[2\]](#)

Instrument: Biacore 8K or S200. Sensor Chip: CM5 (Carboxymethylated dextran) or NTA (for His-tagged proteins).[\[2\]](#)

Steps:

- Immobilization: Immobilize the target protein to a density of ~2000-3000 RU using standard Amine Coupling (EDC/NHS).[\[2\]](#)
 - Critical: Keep a reference channel (flow cell 1) empty or blocked with ethanolamine.
- Sample Preparation:

- Prepare a dilution series of PCMS in Running Buffer (PBS-P+: PBS + 0.05% Surfactant P20 + 3% DMSO).^{[1][2]}
- Concentrations: 0, 10, 30, 100, 300, 1000 μ M.
- Solvent Correction: Prepare DMSO calibration standards (2.5% to 3.5% DMSO) to correct for bulk refractive index changes.
- Injection:
 - Flow rate: 30 μ L/min.
 - Contact time: 60 seconds (Association).
 - Dissociation time: 120 seconds.^[2]
- Data Analysis:
 - Double-reference subtract the data (Reference Channel + 0 μ M Buffer Blank).
 - Fit to a 1:1 Steady State Affinity model (since fragments often have fast on/off rates).
 - Success Criteria: A clear saturation isotherm and a defined
(typically in the μ M to mM range for fragments).

Protocol C: Synthetic Elaboration (Hit-to-Lead)

Objective: Derivatize the sulfonamide nitrogen to improve potency.^[2]

PCMS serves as a nucleophile.^[2] The primary sulfonamide (

) can be coupled to carboxylic acids or alkyl halides.^[2]

Reaction: N-Acylation (Acyl Sulfonamide Synthesis)

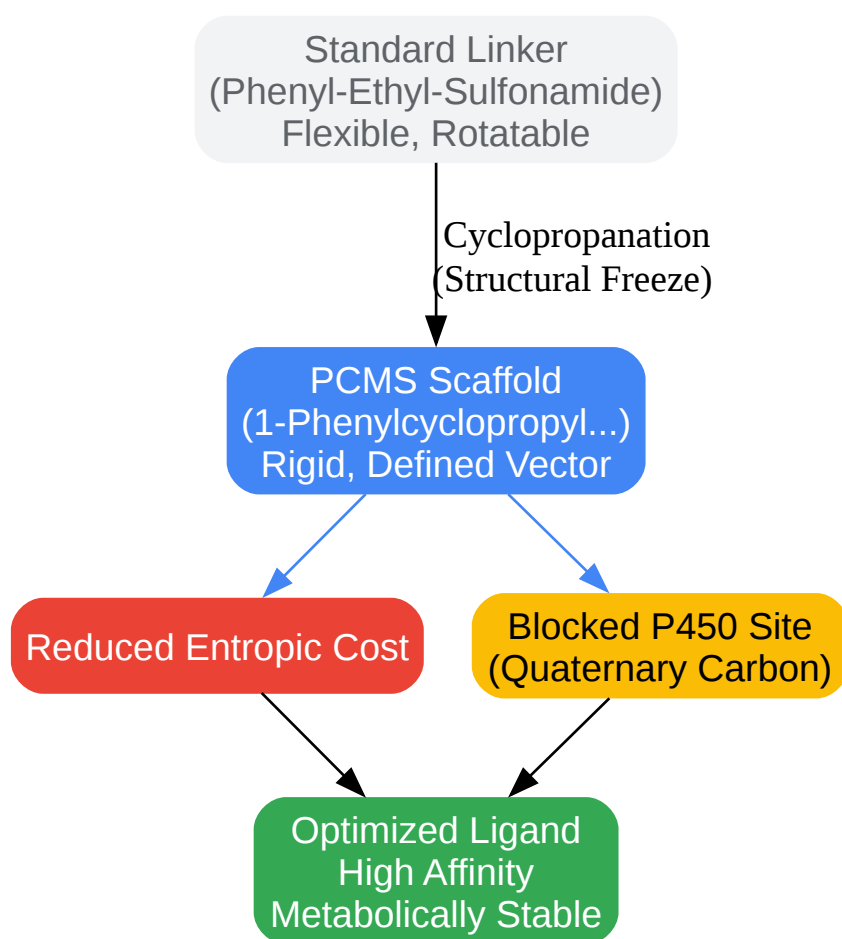
- Reagents: PCMS (1.0 eq), Carboxylic Acid (, 1.1 eq), EDC·HCl (1.5 eq), DMAP (1.2 eq), DCM (Solvent).^[2]

- Procedure:
 - Dissolve carboxylic acid and EDC·HCl in DCM.[2] Stir for 15 min at 0°C.
 - Add PCMS and DMAP.[2]
 - Allow to warm to RT and stir for 12 hours.
 - Workup: Wash with 1N HCl (to remove DMAP/EDC), then Brine.[2] Dry over MgSO₄. [3]
 - Purification: Flash chromatography (Hexane:EtOAc).[2]
- Result: Formation of an Acyl Sulfonamide (
) , a potent bioisostere of the carboxylic acid group, often increasing potency by engaging additional H-bonds.[1]

Structural & Chemical Space Visualization

The following diagram illustrates the chemical space advantages of PCMS compared to standard linkers.

Diagram 2: Chemical Space & Bioisosterism



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Caption: Transition from flexible linkers to the rigid PCMS scaffold improves binding thermodynamics and stability.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
SPR Signal > Theoretical Max	Non-specific binding or aggregation.[2]	Add 0.01% Triton X-100 to buffer; Re-check solubility at >200 μ M.
Low Solubility in Buffer	Lipophilic phenyl ring aggregation.[2]	Limit screening concentration to 500 μ M; Ensure DMSO is 2-5%.
No Reaction in Coupling	Sulfonamide nitrogen is a poor nucleophile.[2]	Use stronger activation (CDI or HATU) or convert sulfonamide to salt (NaH) before alkylation. [2]

References

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Disclaimer: This protocol is intended for research use only. All chemical handling should be performed in a fume hood with appropriate PPE.

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Sources

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